

# "2-Morpholin-4-YL-2-oxoethanol" CAS number and structure

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## Compound of Interest

Compound Name: 2-Morpholin-4-YL-2-oxoethanol

Cat. No.: B118212

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## An In-depth Technical Guide to 2-Morpholin-4-yl-ethanol

**Abstract:** This technical guide provides a comprehensive overview of 2-morpholin-4-yl-ethanol (CAS No. 622-40-2), a versatile morpholine derivative. It is intended for researchers, scientists, and professionals in drug development. This document details the compound's chemical structure, physicochemical properties, synthesis, and significant applications, with a particular focus on its role as a key intermediate in the synthesis of several pharmaceutical agents. Notably, this guide includes detailed experimental protocols and explores the compound's biological activities, including its documented ability to induce DNA repair.

## Introduction

2-Morpholin-4-yl-ethanol, also known as N-(2-hydroxyethyl)morpholine, is a significant chemical intermediate in the pharmaceutical and chemical industries. Its bifunctional nature, containing both a tertiary amine and a primary alcohol, allows it to serve as a versatile building block in the synthesis of more complex molecules. While the user's initial query mentioned "**2-Morpholin-4-YL-2-oxoethanol**," extensive database searches indicate that "2-morpholin-4-yl-ethanol" is the more common and well-documented compound, and as such, is the focus of this guide. This compound is notably used in the preparation of ester prodrugs, such as mycophenolate mofetil, to enhance the bioavailability of active pharmaceutical ingredients (APIs).<sup>[1]</sup>

## Chemical Structure and Identification

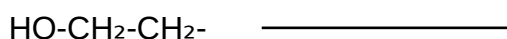
The chemical identity of 2-morpholin-4-yl-ethanol is well-established, with a unique CAS number and a defined molecular structure.

- CAS Number: 622-40-2[2]
- Molecular Formula: C<sub>6</sub>H<sub>13</sub>NO<sub>2</sub>[2]
- IUPAC Name: 2-morpholin-4-ylethanol[2]
- Synonyms: 4-(2-Hydroxyethyl)morpholine, N-(2-Hydroxyethyl)morpholine, 4-Morpholineethanol[3]

Structure:

### Chemical Structure of 2-Morpholin-4-yl-ethanol

Figure 1. 2D Structure of 2-Morpholin-4-yl-ethanol



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*A simplified representation of the chemical structure.*

## Physicochemical Properties

The physical and chemical properties of 2-morpholin-4-yl-ethanol are summarized in the table below, providing essential data for its handling, storage, and use in experimental settings.

Property	Value	Reference(s)
Molecular Weight	131.17 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[4]
Boiling Point	223-225 °C	[5]
Melting Point	-1 °C	[5]
Density	1.08 g/mL	[5]
Refractive Index	1.4775	[5]
Solubility	Miscible with water	[6]

## Synthesis and Manufacturing

2-Morpholin-4-yl-ethanol is primarily synthesized through the reaction of morpholine with ethylene oxide. An alternative patented method involves the intramolecular cyclic dehydration of triethanolamine.

## Experimental Protocol: Synthesis from Triethanolamine

This protocol is based on a patented method for the selective production of N-(2-hydroxyethyl)morpholine.[1]

Objective: To synthesize N-(2-hydroxyethyl)morpholine via the cyclic dehydration of triethanolamine.

Materials:

- Triethanolamine
- Silica-alumina catalyst (5-50% aluminum content)
- Autoclave or a similar high-pressure reactor
- Fractional distillation apparatus

Procedure:

- Charge the autoclave with triethanolamine and a catalytically effective amount of the silica-alumina catalyst.
- Seal the reactor and heat the mixture to a temperature between 200°C and 260°C to maintain the reaction in the liquid phase.
- Maintain the reaction under pressure for a sufficient duration to achieve the desired conversion. The reaction progress can be monitored by techniques such as gas chromatography.
- After the reaction is complete, cool the autoclave to room temperature and carefully vent any excess pressure.
- Recover the contents of the autoclave.
- Separate the product from the catalyst by filtration.
- Purify the crude N-(2-hydroxyethyl)morpholine by fractional distillation.

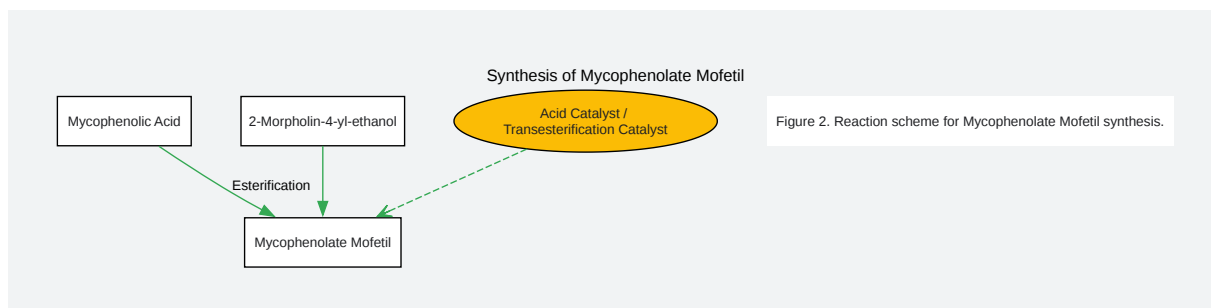
## Applications in Drug Development

2-Morpholin-4-yl-ethanol is a crucial intermediate in the synthesis of several commercially available drugs. Its primary function is to form an ester linkage with a carboxylic acid-containing API, thereby creating a prodrug with improved pharmacokinetic properties.

## Synthesis of Mycophenolate Mofetil

Mycophenolate mofetil is an immunosuppressant drug used to prevent organ transplant rejection.<sup>[1]</sup> It is the 2-morpholinoethyl ester of mycophenolic acid. Several patented methods describe its synthesis from mycophenolic acid and 2-morpholin-4-yl-ethanol.

Reaction Scheme:



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*A high-level overview of the synthesis of Mycophenolate Mofetil.*

## Experimental Protocol: Synthesis of Mycophenolate Mofetil via Transesterification

The following is a generalized protocol based on patented literature for the synthesis of mycophenolate mofetil.[7][8]

Objective: To synthesize mycophenolate mofetil by reacting an alkyl ester of mycophenolic acid with 2-morpholin-4-yl-ethanol.

Materials:

- Alkyl ester of mycophenolic acid (e.g., methyl mycophenolate)
- 2-(4-morpholinyl)ethanol
- Catalyst (e.g., zinc salt, calcium salt, or dibutyltin oxide)
- A nonprotic solvent (e.g., toluene, xylene) (optional)
- Reaction vessel equipped with a stirrer, condenser, and temperature control

- Purification apparatus (e.g., for crystallization or chromatography)

#### Procedure:

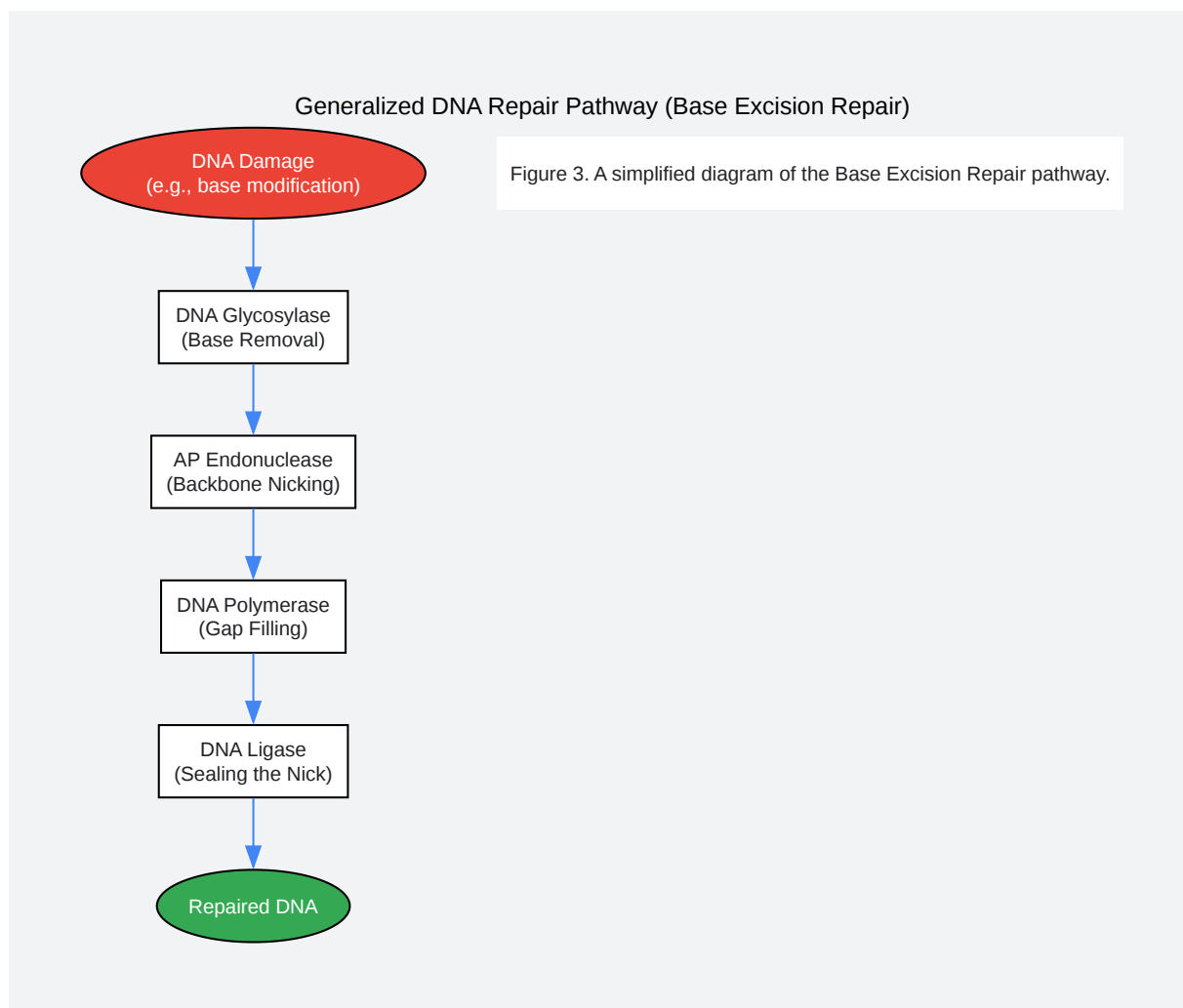
- Charge the reaction vessel with the alkyl ester of mycophenolic acid, 2-(4-morpholinyl)ethanol, and the catalyst. A solvent can be used if necessary.
- Heat the reaction mixture to a temperature between 70°C and 160°C.
- Stir the mixture at the elevated temperature for a period sufficient to complete the reaction, which can be monitored by techniques like HPLC.
- Upon completion, cool the reaction mixture.
- If a solvent was used, it may be removed under reduced pressure.
- The crude mycophenolate mofetil is then isolated. This may involve precipitation by the addition of a non-solvent or extraction.
- Purify the crude product, typically by recrystallization from a suitable solvent, to obtain mycophenolate mofetil of pharmaceutical-grade purity.

## Biological Activity: DNA Repair

A significant and intriguing biological activity of 2-morpholin-4-yl-ethanol is its ability to induce DNA repair. A study using the rat hepatocyte primary culture/DNA repair test demonstrated that N-hydroxyethylmorpholine induces DNA repair.<sup>[9]</sup> This suggests a potential genoprotective effect of the molecule.

## DNA Repair Pathways: A General Overview

While the specific mechanism by which 2-morpholin-4-yl-ethanol induces DNA repair has not been fully elucidated, it is likely to involve one of the cell's established DNA repair pathways. The major pathways include Base Excision Repair (BER), Nucleotide Excision Repair (NER), Mismatch Repair (MMR), and Double-Strand Break Repair (which includes Homologous Recombination and Non-Homologous End Joining).<sup>[10]</sup>



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*A representative diagram of a key DNA repair mechanism.*

Further research is required to pinpoint the exact point of interaction of 2-morpholin-4-yl-ethanol within these complex pathways.

## Safety and Handling

2-Morpholin-4-yl-ethanol is considered a hazardous substance and should be handled with appropriate safety precautions. It is irritating to the respiratory system and skin and poses a risk of serious eye damage.[9] It may also cause skin sensitization. When handling this compound, personal protective equipment, including safety glasses with side shields or chemical goggles, and chemical-resistant gloves, should be worn. Work should be conducted in a well-ventilated area.

## Conclusion

2-Morpholin-4-yl-ethanol is a chemical of significant interest to the pharmaceutical and chemical industries. Its utility as a key intermediate in the synthesis of important drugs like mycophenolate mofetil is well-established. Furthermore, its documented ability to induce DNA repair opens up new avenues for research into its potential therapeutic applications. This technical guide provides a solid foundation of its chemical properties, synthesis, and applications for researchers and drug development professionals. Further investigation into its biological mechanisms of action is warranted to fully exploit the potential of this versatile molecule.

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